

Physical and chemical properties of Guajadial C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Guajadial C*

Cat. No.: *B1495997*

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An In-depth Technical Guide on the Core Physical and Chemical Properties of **Guajadial C**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Guajadial C is a sesquiterpenoid-based meroterpenoid isolated from the leaves of *Psidium guajava*[1]. This document provides a comprehensive overview of its physical and chemical properties, drawing from existing scientific literature. It includes detailed spectroscopic data, information on its biological activities, and protocols for its extraction and analysis. The information is intended to serve as a technical resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

Guajadial C is an amorphous powder with a defined molecular structure and specific optical activity[2]. Its physicochemical characteristics are summarized in the table below.

Property	Value	Reference
Molecular Formula	C30H34O5	[2][3]
Molecular Weight	474.597 g/mol (Average)	[3][4]
474.24062 Da (Monoisotopic)	[3][5]	
Appearance	Amorphous powder	[2]
Optical Rotation	[α] _{24D} +93.5 (c 0.20, CHCl ₃)	[2]

Spectroscopic Data

The structural elucidation of **Guajadial C** was accomplished through extensive spectroscopic analysis. The key spectral data are presented below.

Mass Spectrometry

High-resolution electrospray ionization mass spectrometry (HREIMS) established the molecular formula of **Guajadial C**.

Technique	Ion	m/z [M] ⁺	Reference
HREIMS	[M] ⁺	474.2401 (calcd. 474.2406)	[2]

UV and IR Spectroscopy

The UV spectrum indicates the presence of a chromophore, while the IR spectrum suggests the presence of specific functional groups.

Spectroscopy	Wavelength/Wavenumber	Interpretation	Reference
UV (in MeOH)	λ_{max} 278, 337 (sh) nm	Conjugated system	[2]
IR	3441 cm ⁻¹	Hydroxyl group	[2]
1633 cm ⁻¹	Conjugated carbonyl group	[2]	

NMR Spectroscopy

1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy provided detailed information about the carbon and proton framework of **Guajadial C**. The following table summarizes the ¹³C and ¹H NMR spectral data as reported in the literature.

Position	¹³ C (ppm)	¹ H (ppm, J in Hz)
1'	44.9	4.31 (d, 10.5)
2'	104.2	-
3'	162.7	-
4'	107.5	-
5'	160.4	-
6'	105.8	-
7'	192.8	10.28 (s)
8'	192.5	10.35 (s)
9'	137.9	-
10'	128.3	7.29 (m)
11'	128.9	7.39 (t, 7.5)
12'	127.0	7.29 (m)
1	49.3	1.88 (m)
2	26.8	2.19 (m), 1.21 (m)
3	36.4	2.50 (m), 1.63 (m)
4	149.1	-
5	111.9	4.88 (s), 4.70 (s)
6	40.2	2.15 (m)
7	34.1	1.55 (m)
8	26.9	1.60 (m), 1.45 (m)
9	48.1	1.95 (m)
10	38.1	1.85 (m)
11	21.0	0.95 (d, 7.0)

12	21.3	0.93 (d, 7.0)
13	33.3	-
14	24.9	1.03 (s)
15	16.9	1.01 (s)
OH-4'	-	13.91 (s)
OH-6'	-	14.01 (s)

Biological Activity

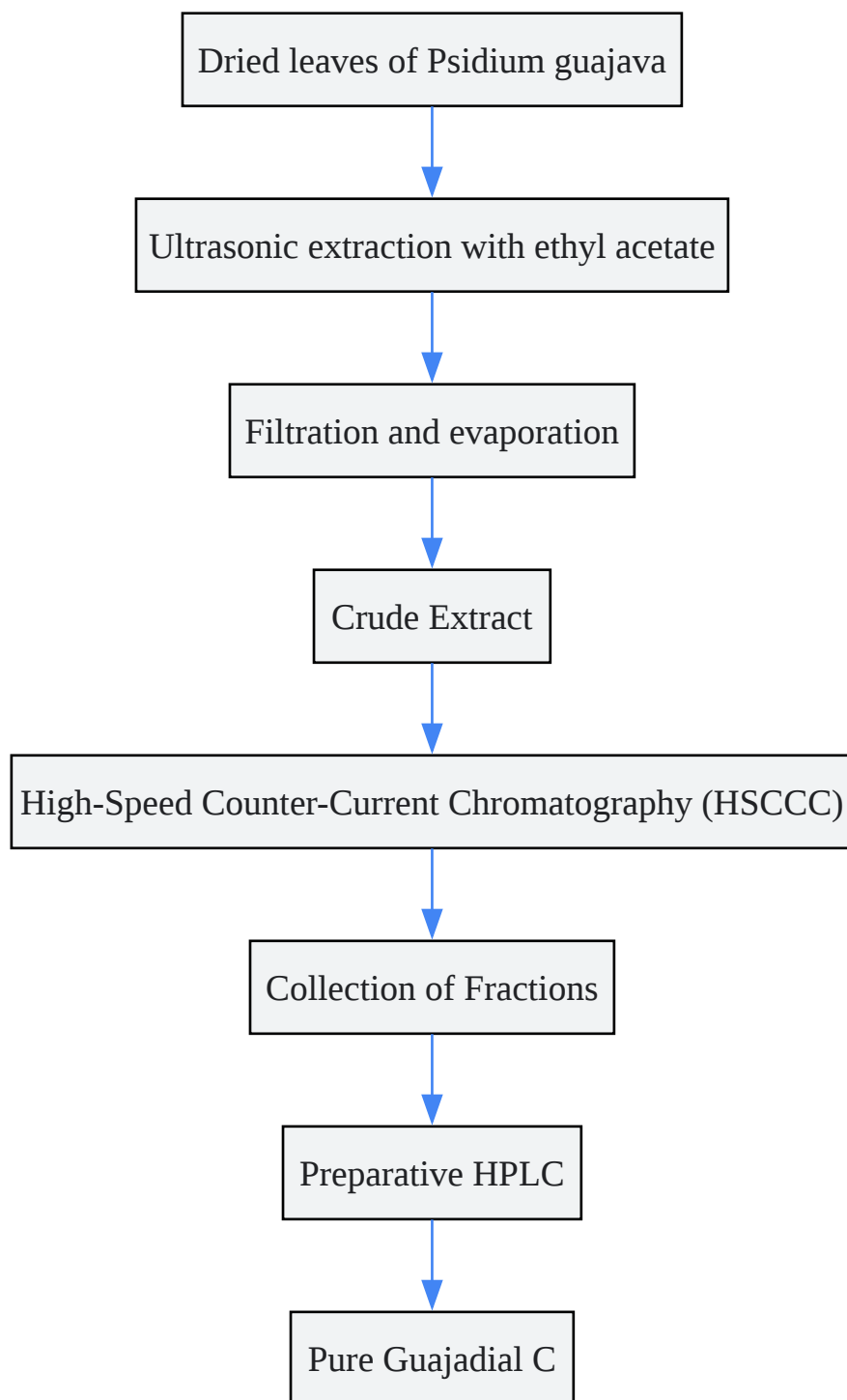
Guajadial C has demonstrated cytotoxic effects against a panel of human cancer cell lines. However, it was found to be inactive against the MCF-7 breast cancer cell line[6]. The reported IC50 values are detailed in the table below.

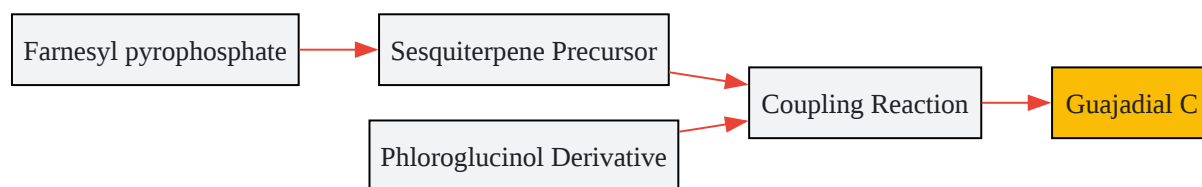
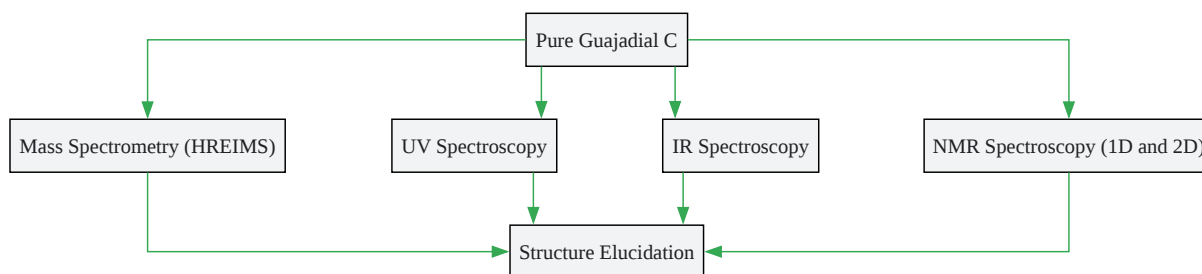
Cell Line	Cancer Type	IC50 (μM)	Reference
HCT116	Colon Carcinoma	4.42	[7]
CCRF-CEM	Leukemia	42.8	[7]
DU145	Prostate Carcinoma	55.4	[7]
Huh7	Hepatoma	2.93	[7]
A549	Lung Carcinoma	33.6	[7]

Experimental Protocols

Extraction and Isolation of Guajadial C

The following is a general procedure for the isolation of meroterpenoids from *Psidium guajava* leaves, which can be adapted for **Guajadial C**.





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- To cite this document: BenchChem. [Physical and chemical properties of Guajadial C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1495997#physical-and-chemical-properties-of-guajadial-c]

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